

3,3,4,4-Tetramethylhexane CAS number 5171-84-

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 3,3,4,4-Tetramethylhexane

CAS Number: 5171-84-6

Introduction

3,3,4,4-Tetramethylhexane is a highly branched, saturated aliphatic hydrocarbon.[1] Its symmetrical structure contributes to its high chemical stability.[1] This colorless, transparent liquid possesses a slight petroleum ether odor.[1] Due to its unique structure and stability, it finds applications in specialized areas of the chemical and petroleum industries. This document provides a comprehensive overview of its properties, synthesis, applications, and safety considerations for researchers, scientists, and drug development professionals.

Physicochemical and Spectroscopic Data

The physical and chemical properties of **3,3,4,4-Tetramethylhexane** are summarized below. This data is essential for its application in experimental and industrial settings.

Table 1: Physicochemical Properties



Property	Value	Source
Molecular Formula	C10H22	ECHEMI[1]
Molecular Weight	142.28 g/mol	PubChem
CAS Number	5171-84-6	ECHEMI[1]
Density	0.770 g/cm³ at 20°C	ECHEMI[1]
Boiling Point	170°C	ECHEMI[1]
Melting Point	-46°C	ECHEMI[1]
Flash Point	165°F	ECHEMI[1]
Refractive Index (n20/D)	1.4359	ECHEMI[1]
Vapor Pressure	2.15 mmHg at 25°C	ChemIndex
EINECS Number	203-842-9	ECHEMI[1]

Table 2: Spectroscopic and Chromatographic Data

Data Type	Value/Reference	Source
Mass Spectrum (EI)	Available	NIST
IR Spectrum	Available	NIST
Kovats Retention Index	Standard non-polar: 971, 984	PubChem
Enthalpy of Formation (ΔHf)	-63.5 kcal/mol	Mopac[2]

Synthesis and Experimental Protocols

The synthesis of highly branched alkanes like **3,3,4,4-tetramethylhexane** can be challenging. A common and effective method for creating such symmetrical alkanes is the Wurtz coupling reaction. This reaction involves the reductive coupling of two alkyl halides in the presence of sodium metal.



Representative Experimental Protocol: Synthesis via Wurtz Coupling

This protocol describes a representative method for the synthesis of **3,3,4,4- tetramethylhexane** starting from 2-chloro-2-methylbutane (tert-amyl chloride).

Objective: To synthesize **3,3,4,4-tetramethylhexane** by the reductive coupling of 2-chloro-2-methylbutane using sodium metal.

Materials:

- 2-chloro-2-methylbutane (tert-amyl chloride)
- Sodium metal, finely cut or as a dispersion
- Anhydrous diethyl ether (as solvent)
- Distilled water
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Standard laboratory glassware for reflux and extraction
- Heating mantle and magnetic stirrer

Procedure:

- Reaction Setup: Assemble a dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. Ensure all glassware is thoroughly dried to prevent side reactions with the sodium metal.
- Initiation: Place finely cut sodium metal pieces in the flask along with anhydrous diethyl ether under a nitrogen atmosphere.
- Addition of Alkyl Halide: Dissolve 2-chloro-2-methylbutane in anhydrous diethyl ether and place it in the dropping funnel. Add the solution dropwise to the stirred suspension of sodium



in ether at a rate that maintains a gentle reflux.

- Reaction: After the addition is complete, continue to stir the mixture and reflux gently using a
 heating mantle for several hours to ensure the reaction goes to completion.
- Quenching: Cool the reaction mixture to room temperature. Cautiously add ethanol to quench any unreacted sodium, followed by the slow addition of distilled water to dissolve the sodium chloride byproduct.
- Work-up: Transfer the mixture to a separatory funnel. Separate the ethereal layer containing the product from the aqueous layer.
- Extraction and Washing: Wash the organic layer sequentially with distilled water and then with brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and remove the diethyl ether solvent using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation to obtain pure 3,3,4,4-tetramethylhexane.

Mandatory Visualizations Diagram 1: Synthesis Pathway via Wurtz Coupling



Synthesis of 3,3,4,4-Tetramethylhexane via Wurtz Coupling Reaction Conditions 2 x 2-Chloro-2-methylbutane (tert-Amyl Chloride) Wurtz Reaction + 2 Na (Sodium Metal) Wurtz Reaction

3,3,4,4-Tetramethylhexane

Click to download full resolution via product page

Caption: Wurtz coupling of 2-chloro-2-methylbutane to form **3,3,4,4-tetramethylhexane**.

Applications

(Sodium Chloride)

Due to its high stability and defined structure, **3,3,4,4-tetramethylhexane** is utilized in several specialized applications:

- Reference Standard: It serves as a reference standard in petroleum analysis and for determining octane ratings.[1]
- Inert Solvent: The chemical industry employs it as an inert solvent for specific chemical reactions where a non-reactive medium is crucial.[1]
- Fuel Additive: It is incorporated into some high-performance fuel formulations.[1]

Safety and Handling

Comprehensive safety data for **3,3,4,4-tetramethylhexane** is not readily available in the form of a complete Safety Data Sheet (SDS). However, some hazard information has been compiled



from available sources. Users must handle this chemical with care and in accordance with standard laboratory safety practices for flammable and potentially toxic organic compounds.

Table 3: Hazard and Safety Information

Identifier	Value	Source
UN Number	3390	ECHEMI[1]
Hazard Class	6.1 / PG 1	ECHEMI[1]
Risk Phrases (R-phrases)	R22, R24, R34	ECHEMI[1]
Safety Phrases (S-phrases)	S26, S36/37/39, S45	ChemBK[3]
Transport Hazard Symbol	T (Toxic)	ECHEMI[1]

Handling Precautions:

- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemicalresistant gloves, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Ground all equipment when transferring to prevent static discharge.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water and seek medical advice.[3]
- In case of an accident or if you feel unwell, seek immediate medical attention.[3]

This document is intended for informational purposes for a professional audience and should not replace a formal risk assessment. Always consult available safety literature and institutional safety protocols before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. echemi.com [echemi.com]
- 2. 3,3,4,4-tetramethylhexane [openmopac.net]
- 3. chembk.com [chembk.com]
- To cite this document: BenchChem. [3,3,4,4-Tetramethylhexane CAS number 5171-84-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606250#3-3-4-4-tetramethylhexane-cas-number-5171-84-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com